

The Performance Profile of Polyester in Sportswear: A Comparative Guide

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Compound of Interest

Compound Name: POLYESTER

Cat. No.: B1180765

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Polyester has become a dominant material in the sportswear industry, lauded for its durability, moisture-wicking capabilities, and versatility. This guide provides an objective comparison of **Polyester**'s performance against other common sportswear materials—cotton, nylon, and wool—supported by experimental data and detailed methodologies for key performance indicators.

Comparative Performance Data

The following tables summarize the quantitative performance of **Polyester** in comparison to cotton, nylon, and wool across several key sportswear-centric properties.

Table 1: Moisture Management Properties

Property	Polyester	Cotton	Nylon	Wool	Test Method
Moisture					
Wicking Rate (Vertical, cm/min)	High	Low	Moderate	Moderate	AATCC 197
Water Vapor Transmission Rate (g/m ² /day)	10,000 - 20,000+[1]	Low	Moderate	High	ASTM E96
Overall Moisture Management Capacity (OMMC)	Excellent[2]	Poor	Good	Good	AATCC 195

Table 2: Durability Properties

Property	Polyester	Cotton	Nylon	Wool	Test Method
Abrasion Resistance (Martindale, cycles to failure)	~3,500[3]	~2,500[3]	~4,500[3]	~1,000[3]	ISO 12947-2
Tensile Strength (Grab Test, N)	High	Moderate	Very High	Low	ASTM D5034

Table 3: Thermal Comfort Properties

Property	Polyester	Cotton	Nylon	Wool	Test Method
Thermal Resistance (m ² K/W)	Low[4]	Low	Low	High	ASTM F1868

Table 4: UV Protection Properties

Property	Polyester	Cotton	Nylon	Wool	Test Method
Ultraviolet Protection Factor (UPF)	15-50+	5-10	15-50	40-50+[5]	AATCC 183

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

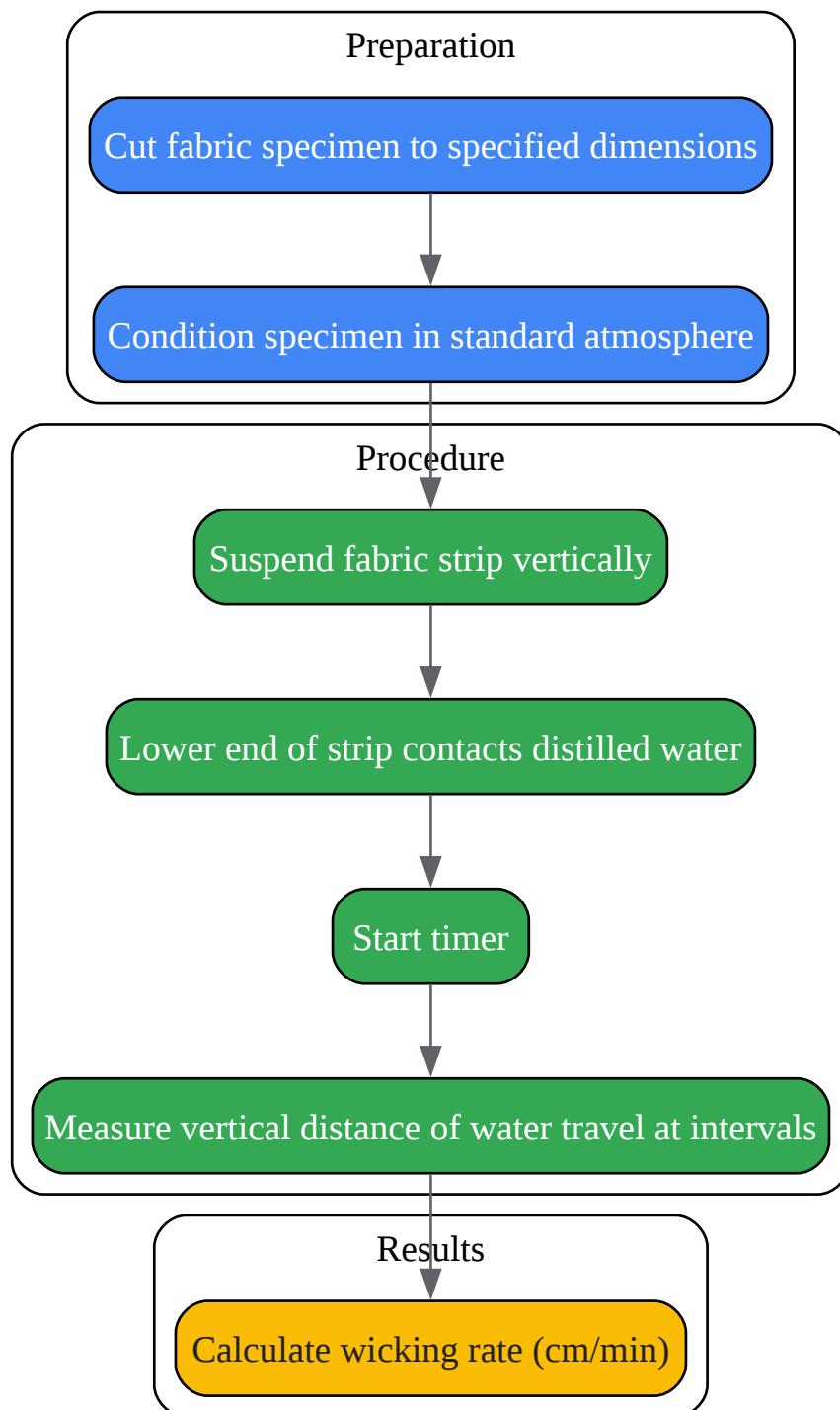
Moisture Wicking Rate: AATCC 197 - Vertical Wicking of Textiles

This test method evaluates the ability of a fabric to transport liquid vertically.

Methodology:

- Specimen Preparation: Fabric specimens are cut into strips of a specified dimension.
- Conditioning: The specimens are conditioned in a standard atmosphere (21 ± 2°C and 65 ± 5% RH).
- Procedure:
 - A strip of the fabric is suspended vertically with its lower end dipped into a reservoir of distilled water.

- The height the water travels up the fabric strip is measured at specified time intervals (e.g., 1, 5, and 10 minutes). [6]
- Results: The wicking rate is reported in centimeters per minute (cm/min).



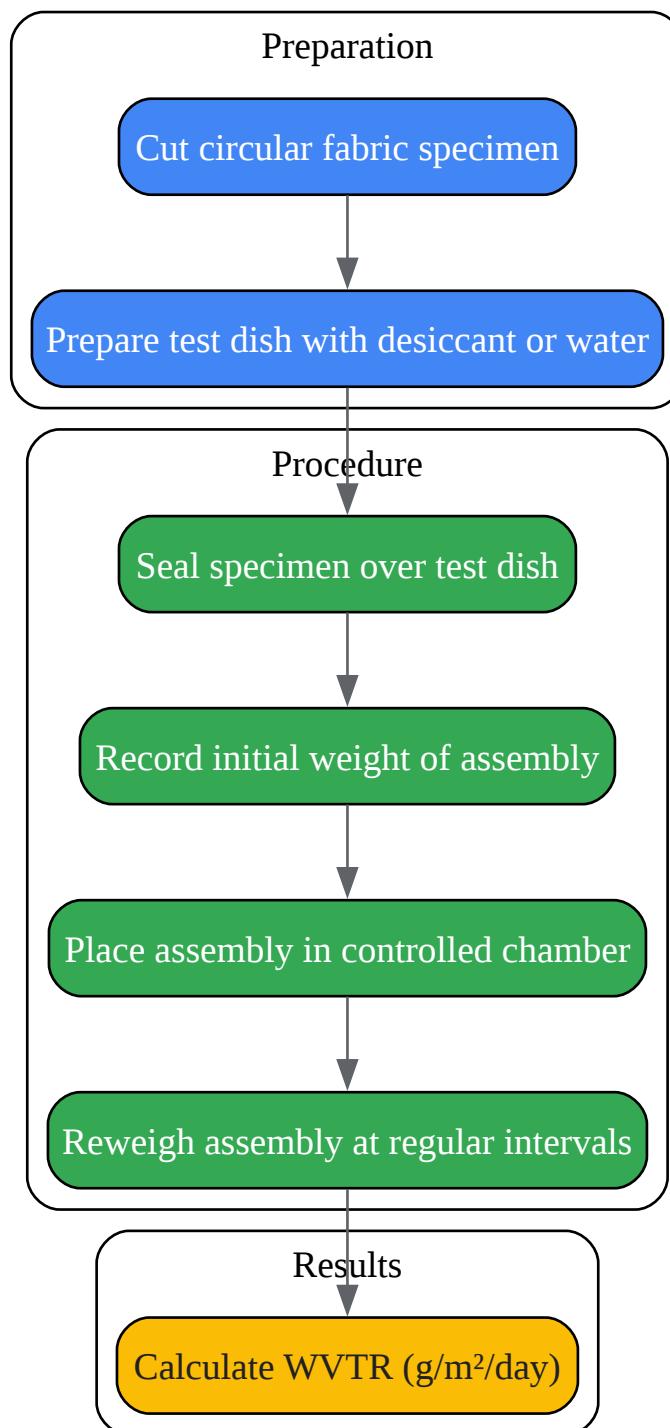
[Click to download full resolution via product page](#)[AATCC 197 Vertical Wicking Test Workflow](#)

Breathability: ASTM E96 - Water Vapor Transmission of Materials

This test method measures the water vapor transmission rate (WVTR) of a fabric, indicating its breathability.

Methodology:

- Specimen Preparation: A circular specimen is cut from the fabric.
- Apparatus: A test dish containing either a desiccant (dry cup method) or distilled water (wet cup method) is used.
- Procedure:
 - The fabric specimen is sealed over the mouth of the test dish.
 - The initial weight of the assembly is recorded.
 - The assembly is placed in a controlled atmosphere chamber with a specified temperature and humidity.
 - The assembly is reweighed at regular intervals.
- Results: The change in weight over time is used to calculate the WVTR in grams per square meter per 24 hours (g/m²/day).[7][8]



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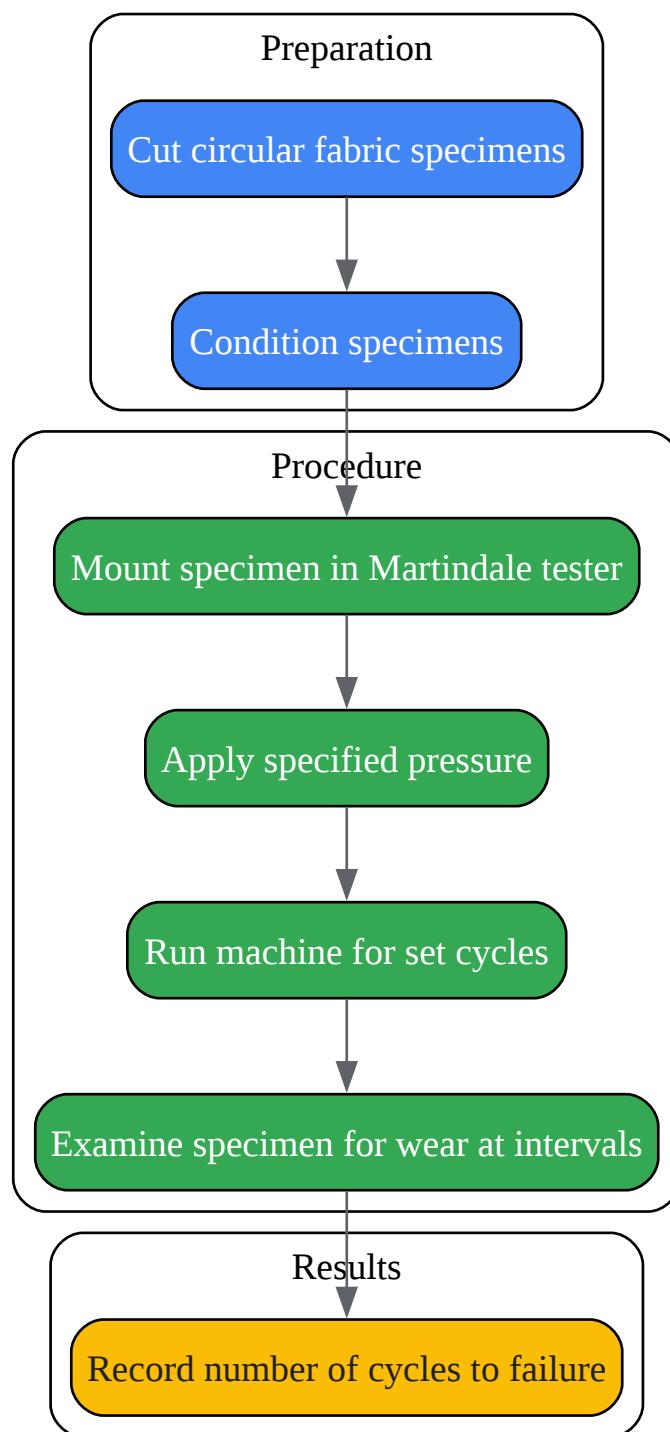
ASTM E96 Water Vapor Transmission Test Workflow

Durability: ISO 12947-2 - Martindale Abrasion Resistance

This test determines the abrasion resistance of fabrics.

Methodology:

- Specimen Preparation: Circular specimens are cut from the fabric and conditioned.
- Apparatus: A Martindale abrasion tester is used, which rubs the specimen against a standard abradant fabric in a Lissajous figure motion.
- Procedure:
 - The specimen is mounted in a holder.
 - A specified pressure is applied.
 - The machine is run for a set number of cycles.
 - The specimen is examined for signs of wear, such as yarn breakage or holes, at regular intervals.
- Results: The abrasion resistance is reported as the number of cycles until a specified endpoint (e.g., two-thread failure) is reached.



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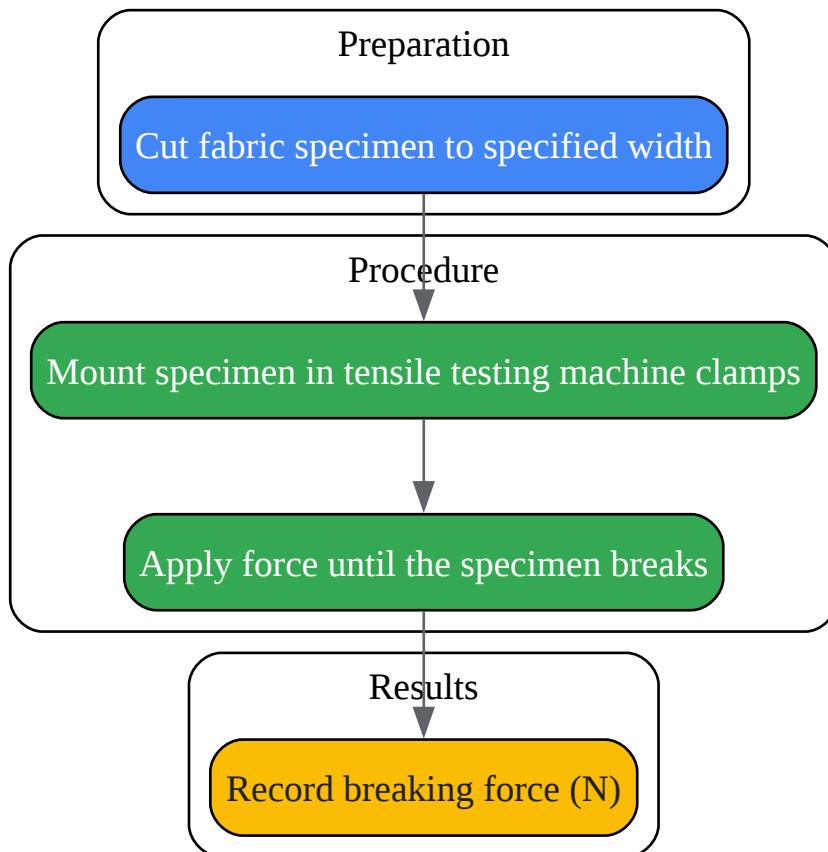
ISO 12947-2 Martindale Abrasion Test Workflow

Durability: ASTM D5034 - Grab Test for Tensile Strength

This test measures the breaking strength and elongation of a fabric.

Methodology:

- Specimen Preparation: Fabric specimens are cut to a specified width.
- Apparatus: A constant-rate-of-extension (CRE) tensile testing machine is used.
- Procedure:
 - The specimen is mounted centrally in the clamps of the testing machine.[9]
 - A force is applied to the specimen until it breaks.[10]
- Results: The breaking force is recorded in Newtons (N) or pounds-force (lbf).[10]



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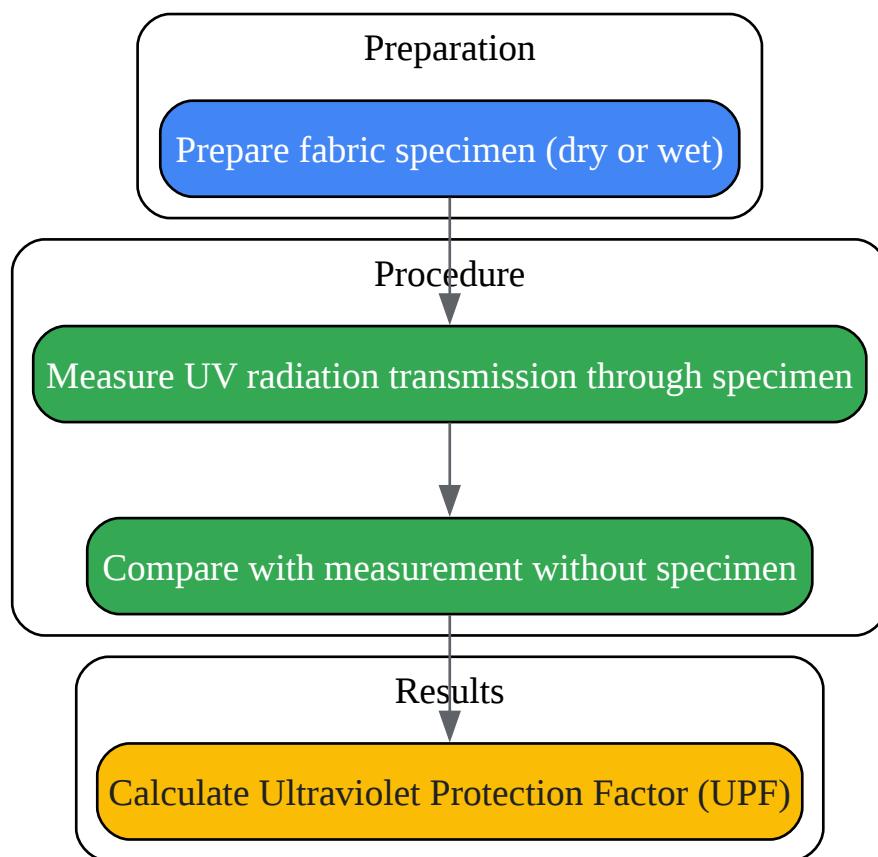
ASTM D5034 Grab Test Workflow

UV Protection: AATCC 183 - Transmittance or Blocking of Erythemally Weighted Ultraviolet Radiation through Fabric

This method determines the UV radiation blocked or transmitted by a fabric.

Methodology:

- Specimen Preparation: Fabric specimens are prepared for testing in either a dry or wet state.
- Apparatus: A spectrophotometer or spectroradiometer is used.
- Procedure:
 - The transmission of UV radiation through the specimen is measured at known wavelength intervals.
 - The Ultraviolet Protection Factor (UPF) is calculated by comparing the erythemally weighted UV radiation irradiance with and without the specimen.
- Results: The UPF value is reported.



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AATCC 183 UV Protection Test Workflow

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